

Spectroscopic Profile of 2-Bromo-3-chloro-5-methylpyrazine: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-3-chloro-5-methylpyrazine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **2-Bromo-3-chloro-5-methylpyrazine** (CAS No. 1260664-82-1). Due to the limited availability of published experimental spectra, this document focuses on predicted data based on the molecular structure, supplemented by established experimental protocols for acquiring such data. This guide is intended to assist researchers in the identification, characterization, and utilization of this compound in synthetic chemistry and drug discovery.

Compound Information

Property	Value
IUPAC Name	2-Bromo-5-chloro-3-methylpyrazine[1]
Synonyms	2-Bromo-5-chloro-3-methylpyrazine[1]
CAS Number	1260664-82-1[1][2]
Molecular Formula	C ₅ H ₄ BrClN ₂ [1]
Molecular Weight	207.45 g/mol [1]
Monoisotopic Mass	205.92464 Da[1]

Predicted Spectroscopic Data

The following tables summarize the expected quantitative data from ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry. These predictions are based on the chemical structure of **2-Bromo-3-chloro-5-methylpyrazine** and typical spectroscopic values for similar heterocyclic compounds.

Predicted ¹H NMR Data

The ¹H NMR spectrum is expected to be simple, showing two singlets corresponding to the single aromatic proton on the pyrazine ring and the three protons of the methyl group.[2]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 8.0 - 8.5	Singlet	1H	Pyrazine C-H
~ 2.5 - 3.0	Singlet	3H	-CH ₃

Solvent: CDCl₃. Reference: Tetramethylsilane (TMS) at 0.00 ppm.

Predicted ¹³C NMR Data

The ¹³C NMR spectrum will provide information about the carbon skeleton, with distinct signals for each of the five carbon atoms.[2]

Chemical Shift (δ) ppm	Assignment
~ 150 - 160	C-Cl
~ 145 - 155	C-Br
~ 140 - 150	C-CH ₃
~ 130 - 140	C-H
~ 20 - 25	-CH ₃

Solvent: CDCl₃. Reference: CDCl₃ at 77.16 ppm.

Predicted IR Spectroscopy Data

The infrared spectrum will show characteristic absorption bands for the aromatic C-H and C-N stretching, as well as C-H bending vibrations.

Wavenumber (cm ⁻¹)	Vibration Type
~ 3050 - 3150	Aromatic C-H Stretch
~ 2900 - 3000	-CH ₃ Stretch
~ 1550 - 1600	C=N Stretch
~ 1400 - 1500	Aromatic C=C Stretch
~ 1000 - 1200	C-Cl Stretch
~ 600 - 800	C-Br Stretch

Predicted Mass Spectrometry Data

The mass spectrum is expected to show a distinctive isotopic pattern for the molecular ion due to the natural abundance of bromine (⁷⁹Br and ⁸¹Br in a ~1:1 ratio) and chlorine (³⁵Cl and ³⁷Cl in a ~3:1 ratio).^[2] This results in a characteristic M, M+2, and M+4 peak pattern.^[2]

m/z	Interpretation
~ 206, 208, 210	Molecular ion peak cluster ($[M]^+$)
Fragments	Loss of Br, Cl, CH ₃ , or combinations thereof

Experimental Protocols

The following are detailed, generalized methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

3.1.1. ¹H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Bromo-3-chloro-5-methylpyrazine** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- Data Acquisition:
 - Tune and shim the instrument to optimize the magnetic field homogeneity.
 - Acquire the spectrum using a standard single-pulse experiment.
 - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
 - Use a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- Data Processing:
 - Apply a Fourier transform to the free induction decay (FID).
 - Phase the resulting spectrum.
 - Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).

- Integrate the signals to determine the relative number of protons.

3.1.2. ^{13}C NMR Spectroscopy

- Sample Preparation: A more concentrated sample (20-50 mg in 0.6-0.7 mL of deuterated solvent) is typically required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- Instrumentation: Use a 100 MHz or higher (for carbon) NMR spectrometer.
- Data Acquisition:
 - Employ a proton-decoupled pulse sequence to simplify the spectrum to single lines for each carbon environment.
 - Set a wider spectral width (e.g., 0-200 ppm).
 - A larger number of scans and a longer relaxation delay are generally needed to obtain a good signal-to-noise ratio.
- Data Processing:
 - Perform a Fourier transform of the FID.
 - Phase the spectrum.
 - Calibrate the chemical shift scale using the solvent peak (e.g., CDCl_3 at 77.16 ppm).

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation:
 - Solid: Prepare a KBr pellet by grinding a small amount of the sample with dry potassium bromide and pressing it into a thin, transparent disk. Alternatively, use an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation.
 - Liquid/Solution: If the sample is a liquid or can be dissolved in a suitable solvent (e.g., CCl_4), a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- Instrumentation: Use a standard FT-IR spectrometer.

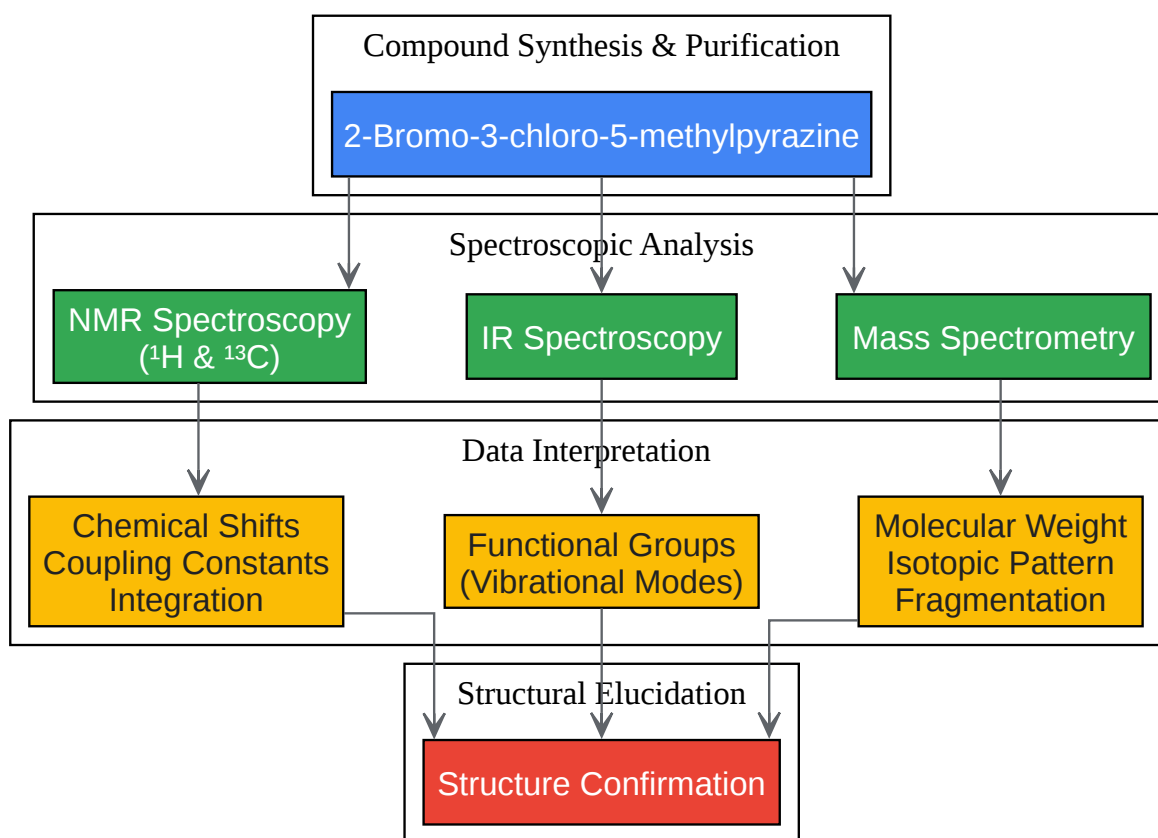
- Data Acquisition:
 - Record a background spectrum of the empty sample holder (or pure KBr pellet/solvent).
 - Place the sample in the beam path and record the sample spectrum. The instrument will automatically ratio the sample spectrum against the background to produce the final absorbance or transmittance spectrum.
 - Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The resulting spectrum of absorbance or transmittance versus wavenumber (cm^{-1}) is analyzed to identify characteristic functional group frequencies.

Mass Spectrometry (MS)

- Sample Preparation: Dissolve a small amount of the sample (typically $<1 \text{ mg/mL}$) in a suitable volatile solvent such as methanol or acetonitrile.[3]
- Instrumentation: A variety of mass spectrometers can be used, such as those equipped with Electron Ionization (EI) or Electrospray Ionization (ESI) sources.[4]
- Data Acquisition:
 - Introduce the sample into the ion source. For EI, the sample is vaporized and bombarded with a high-energy electron beam.[4] For ESI, the solution is sprayed through a charged capillary to form ions.
 - The generated ions are accelerated into the mass analyzer, where they are separated based on their mass-to-charge ratio (m/z).[4]
 - A detector records the abundance of each ion.
- Data Processing: The mass spectrum is plotted as relative intensity versus m/z . The molecular ion peak and the fragmentation pattern are analyzed to determine the molecular weight and structural features of the compound.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **2-Bromo-3-chloro-5-methylpyrazine**.



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Caption: Workflow for Spectroscopic Characterization.

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References

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